

How to prevent aggregation of hydrophobic peptides containing unnatural amino acids

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Compound of Interest

Compound Name: *(R)-8-Azido-2-(Fmoc-amino)octanoic acid*

Cat. No.: B557976

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Technical Support Center: Hydrophobic Peptides Containing Unnatural Amino acids

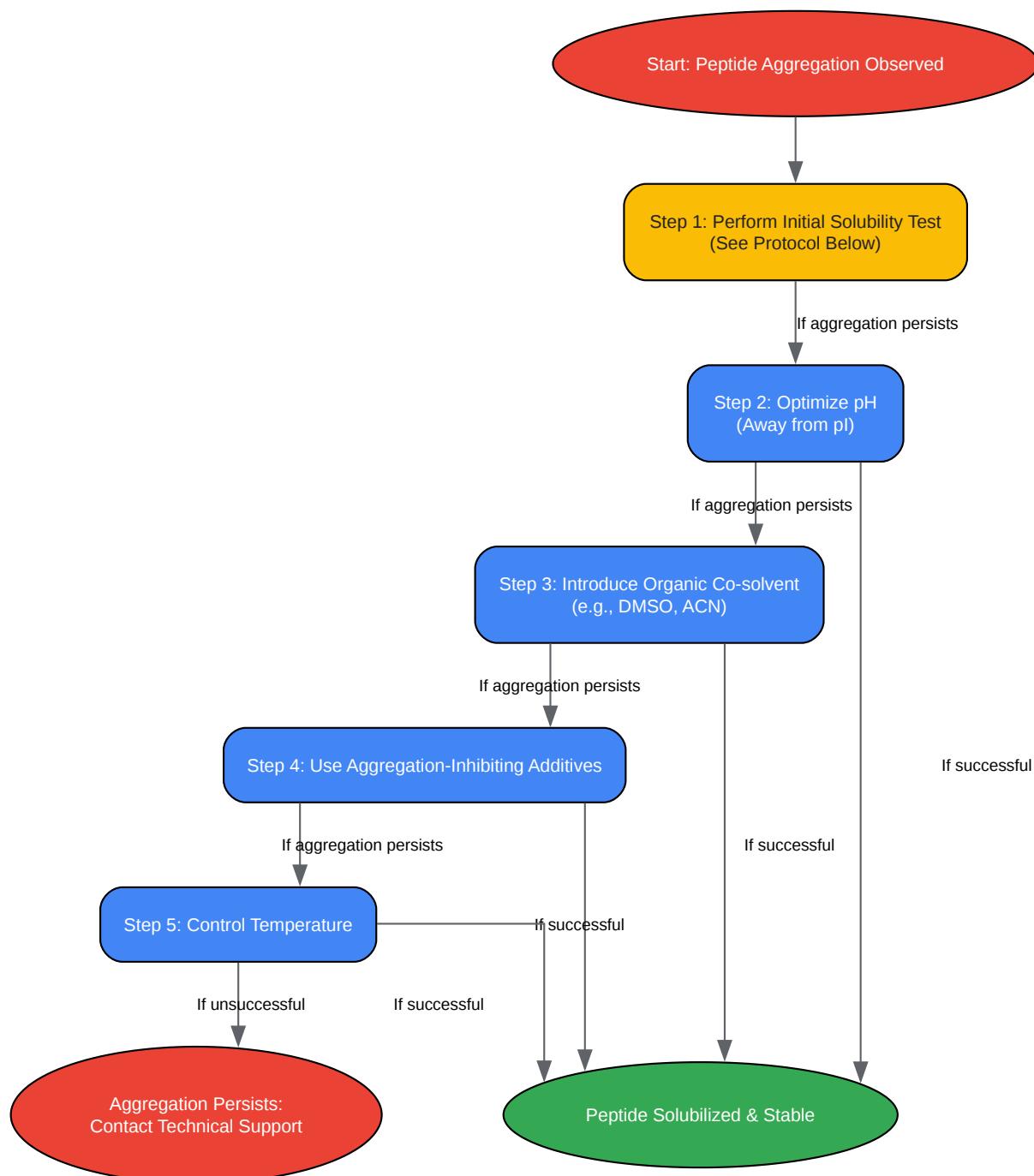
Welcome to our technical support center. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming challenges associated with the aggregation of hydrophobic peptides, particularly those incorporating unnatural amino acids. Here you will find troubleshooting guides and frequently asked questions to support your experimental success.

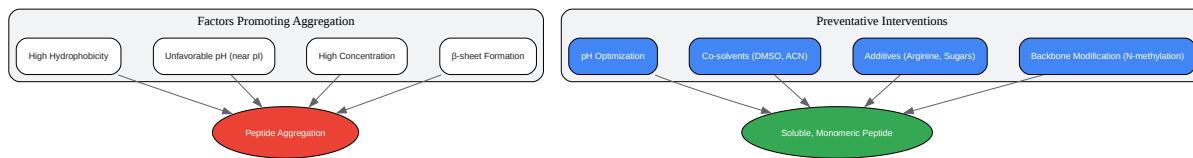
Troubleshooting Guides

Issue: My hydrophobic peptide containing unnatural amino acids is aggregating upon dissolution or during my experiment.

This is a common challenge stemming from the inherent properties of hydrophobic peptides. The inclusion of unnatural amino acids can further influence solubility and aggregation behavior. The following guide provides a systematic approach to troubleshoot and prevent this issue.

Troubleshooting Workflow for Peptide Aggregation





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